

# Addressing argon loss and excess argon in biotite $^{40}\text{Ar}/^{39}\text{Ar}$ geochronology

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## Compound of Interest

Compound Name: BIOTITE

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## Biotite $^{40}\text{Ar}/^{39}\text{Ar}$ Geochronology Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and professionals encountering issues with argon loss and excess argon in **biotite**  $^{40}\text{Ar}/^{39}\text{Ar}$  geochronology.

### Troubleshooting Guides

This section addresses specific problems that may arise during your experiments, offering potential causes and solutions.

#### Problem 1: My **biotite** yields an age significantly older than expected from the geological context.

Question: The  $^{40}\text{Ar}/^{39}\text{Ar}$  plateau age for my **biotite** sample is much older than other geochronological constraints (e.g., U-Pb zircon ages) for the same rock. What could be the cause?

Answer: An anomalously old **biotite** age is a classic indicator of excess  $^{40}\text{Ar}$ . This is  $^{40}\text{Ar}$  that is present in the mineral but did not originate from the in-situ radioactive decay of  $^{40}\text{K}$  within that crystal since it cooled below its closure temperature.<sup>[1][2]</sup>

Possible Causes and Troubleshooting Steps:

- Presence of Extraneous Argon (Excess  $^{40}\text{Ar}$  or Inherited  $^{40}\text{Ar}$ ):
  - Excess  $^{40}\text{Ar}$ : The mineral may have incorporated parentless  $^{40}\text{Ar}$  from its environment during or after crystallization.<sup>[1][2]</sup> This can happen in environments with a high partial pressure of argon, for instance, due to fluid activity or proximity to older potassium-rich rocks.<sup>[1][2]</sup>
  - Inherited  $^{40}\text{Ar}$ : The **biotite** may contain microscopic inclusions of an older, incompletely degassed mineral, or it may have a relic core that did not fully reset during a later thermal event.<sup>[1]</sup>
- How to Investigate:
  - Examine the Age Spectrum: A "saddle-shaped" or "U-shaped" age spectrum, with older ages at the lowest and highest temperature steps, is a strong indicator of excess argon.<sup>[2]</sup> However, be aware of "cryptic excess argon," where excess argon is distributed homogeneously, resulting in a flat plateau that is geologically meaningless.<sup>[2]</sup>
  - Perform an Isochron Analysis: Plot your step-heating data on an inverse isochron diagram ( $^{36}\text{Ar}/^{40}\text{Ar}$  vs.  $^{39}\text{Ar}/^{40}\text{Ar}$ ). If the data points form a well-defined line, the y-intercept can reveal the initial  $^{40}\text{Ar}/^{36}\text{Ar}$  ratio of the trapped argon component. A ratio significantly greater than the atmospheric value of  $\sim 295.5$  indicates the presence of excess  $^{40}\text{Ar}$ .<sup>[1][3]</sup> The age calculated from the isochron's x-intercept should be independent of the trapped component's composition and may yield a more accurate age.<sup>[1]</sup>
  - Microstructural and Chemical Analysis: Use techniques like electron microprobe analysis (EPMA) to check for chemical zoning or the presence of inclusions within the **biotite** grains that could host extraneous argon.<sup>[4][5]</sup>

## Problem 2: My biotite yields an age significantly younger than expected.

Question: My **biotite**  $^{40}\text{Ar}/^{39}\text{Ar}$  age is younger than co-existing minerals with higher closure temperatures (like hornblende) and doesn't fit the expected cooling history. What is the likely issue?

Answer: A geologically young age typically points to the loss of radiogenic  $^{40}\text{Ar}$  ( $^{40}\text{Ar}^*$ ) from the **biotite** crystal after its initial cooling.[1][3]

Possible Causes and Troubleshooting Steps:

- Thermal Disturbance/Reheating: The rock may have experienced a later metamorphic or hydrothermal event that heated the **biotite** above its closure temperature (approx. 300-400°C), causing some or all of the accumulated  $^{40}\text{Ar}^*$  to diffuse out of the crystal lattice.[1][6]
- Alteration: Chemical alteration, such as chloritization, can disrupt the crystal structure and create pathways for argon to escape, leading to age resetting.[7][8] This is a common issue in rocks that have interacted with fluids.
- Deformation: Dynamic recrystallization or deformation of the **biotite** grains can create defects and new grain boundaries that act as fast diffusion pathways, facilitating argon loss even below the normal closure temperature.[1][9]
- How to Investigate:
  - Examine the Age Spectrum: Diffusive argon loss often results in a "staircase" or rising age spectrum, where the apparent age increases with each higher temperature step.[10] The lowest temperature steps, representing gas released from the argon-depleted outer rims of the crystal, yield the youngest ages, while the highest temperature steps may approach the true age.[11]
  - Petrographic Analysis: Carefully examine thin sections of your sample for evidence of alteration (e.g., **biotite** being replaced by chlorite), deformation textures (e.g., kinking, recrystallization), or later cross-cutting hydrothermal veins.[7]
  - Total Gas Age vs. Plateau Age: In cases of recoil of  $^{39}\text{Ar}$  during irradiation (a separate issue but one that can affect fine-grained or altered samples), the total gas age (integrated age of all steps) may sometimes provide a more meaningful estimate than a disturbed plateau.[12]

## Frequently Asked Questions (FAQs)

Q1: What is the difference between "excess argon" and "inherited argon"? A1: Both are forms of "extraneous argon" that cause ages to be artificially old.[1]

- Excess Argon ( $^{40}\text{ArE}$ ) is parentless  $^{40}\text{Ar}$  that was incorporated into the mineral from an external source, not from in-situ decay of  $^{40}\text{K}$ . [1][2] It can be trapped in fluid inclusions or within the crystal lattice itself. [1][8]
- Inherited Argon ( $^{40}\text{ArI}$ ) is radiogenic argon that was produced in a pre-existing mineral (or an older part of the same crystal) and was not fully released during a subsequent thermal event. [1] It is essentially an issue of incomplete resetting.

Q2: My age spectrum is flat and gives a well-defined plateau. Can I still have an excess argon problem? A2: Yes. While a saddle-shaped spectrum is a classic indicator, a flat plateau can be produced if the excess argon is distributed uniformly throughout the crystal. [2] This is often termed "cryptic excess argon." [2] In these cases, the plateau age can be reproducible but geologically incorrect. [2] Comparing the **biotite** age with other chronometers from the same rock (e.g., U-Pb on zircon,  $^{40}\text{Ar}/^{39}\text{Ar}$  on hornblende or muscovite) is crucial for validation. [13]

Q3: How does an inverse isochron help in detecting excess argon? A3: An inverse isochron plot ( $^{36}\text{Ar}/^{40}\text{Ar}$  vs.  $^{39}\text{Ar}/^{40}\text{Ar}$ ) is a powerful tool to identify the isotopic composition of the trapped argon component. [1] In an ideal scenario, all data points from a step-heating experiment will lie on a straight line (an isochron). The point where this line intercepts the y-axis (where  $^{39}\text{Ar}/^{40}\text{Ar} = 0$ ) gives the initial  $^{36}\text{Ar}/^{40}\text{Ar}$  ratio. If this ratio corresponds to an initial  $^{40}\text{Ar}/^{36}\text{Ar}$  value significantly higher than the atmospheric ratio ( $\sim 295.5$ ), it is direct evidence of excess  $^{40}\text{Ar}$ . [1] The age derived from the x-intercept is often more reliable as it is calculated independently of the trapped component's composition. [3]

Q4: What does a "staircase" age spectrum signify? A4: A staircase-shaped age spectrum, where apparent ages progressively increase from low-temperature to high-temperature steps, is the classic pattern for partial, diffusion-controlled loss of radiogenic  $^{40}\text{Ar}$ . [9][10] The outer portions of the mineral grain lose more argon during a reheating event, and this gas is released at lower temperatures in the lab. The gas from the more retentive core of the grain is released at higher temperatures, yielding older ages that are closer to the true crystallization or cooling age. [11]

Q5: Can alteration of **biotite** to chlorite affect my  $40\text{Ar}/39\text{Ar}$  age? A5: Yes, significantly. Chloritization involves chemical and structural changes to the **biotite**, which can lead to the loss of parent potassium (K) and daughter radiogenic argon ( $40\text{Ar}^*$ ).<sup>[8]</sup> This process can partially or completely reset the geochronometer, typically resulting in geologically younger ages and disturbed age spectra.<sup>[7]</sup> In some cases, it can also cause recoil of  $39\text{Ar}$  during irradiation, further complicating the age spectrum.<sup>[8]</sup>

## Data Presentation

Table 1: Key Parameters in **Biotite**  $40\text{Ar}/39\text{Ar}$  Geochronology

Parameter	Typical Value / Range	Significance	Reference
Biotite Ar Closure Temperature ( $T_c$ )	~300 - 400 °C	Temperature below which Ar is quantitatively retained. Varies with grain size, cooling rate, and chemistry.	<sup>[1][6]</sup>
Atmospheric $40\text{Ar}/36\text{Ar}$ Ratio	~295.5 (modern)	The assumed initial ratio for trapped argon in many age calculations. A measured initial ratio >295.5 indicates excess $40\text{Ar}$ .	<sup>[1][3]</sup>
$40\text{K}$ Decay Constant ( $\lambda_{\text{total}}$ )	$5.543 \times 10^{-10} \text{ yr}^{-1}$	Fundamental constant used in the age equation.	<sup>[14]</sup>
$39\text{K}(\text{n,p})39\text{Ar}$ Reaction	N/A	Nuclear reaction in the reactor that produces $39\text{Ar}$ as a proxy for the parent $40\text{K}$ .	<sup>[3][11]</sup>

## Experimental Protocols

### Protocol 1: $^{40}\text{Ar}/^{39}\text{Ar}$ Step-Heating Analysis of Biotite

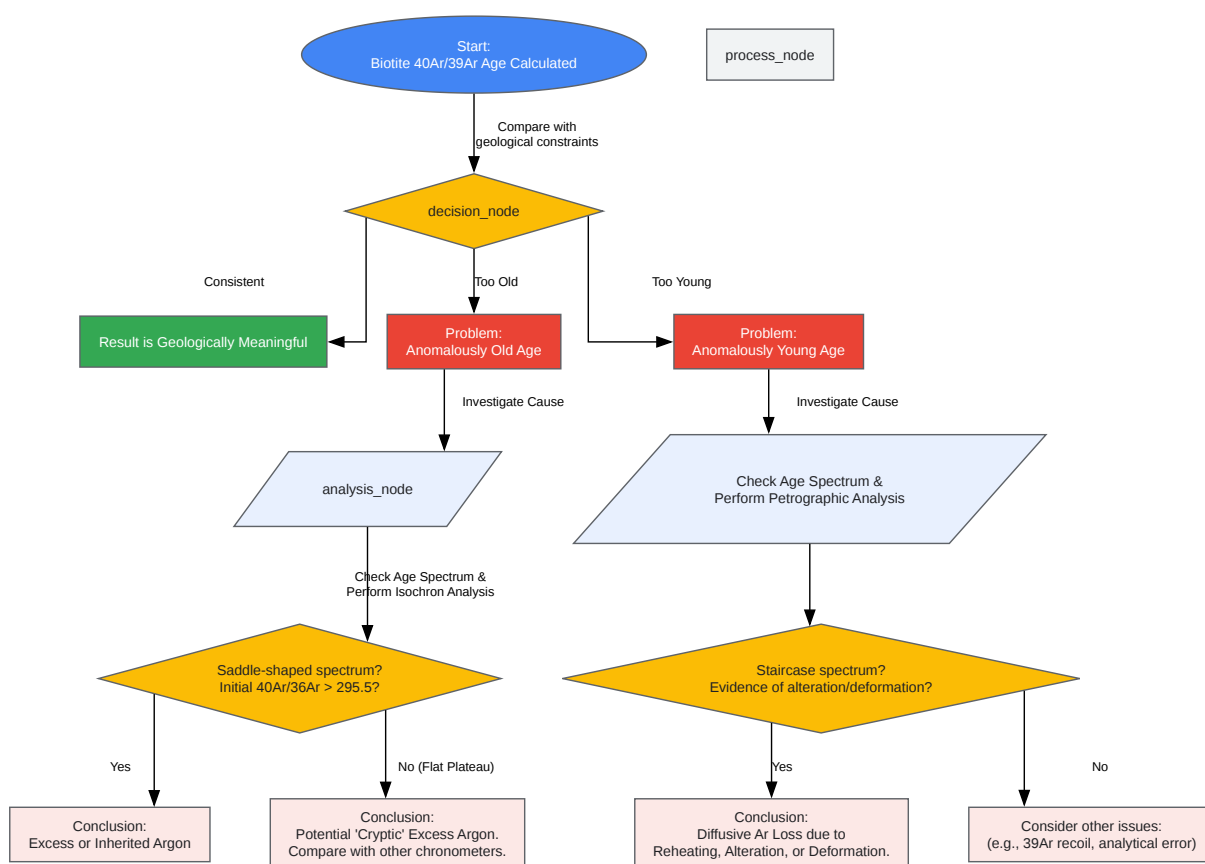
This protocol outlines the standard workflow for generating an age spectrum from a **biotite** mineral separate.

- Sample Preparation:
  - Crush and sieve the host rock to the appropriate grain size fraction (e.g., 250-500  $\mu\text{m}$ ).
  - Separate **biotite** grains using standard magnetic and heavy liquid techniques.
  - Hand-pick grains under a binocular microscope to ensure >99% purity, avoiding any visible alteration (e.g., chlorite) or inclusions.
  - Clean the mineral separate in an ultrasonic bath with deionized water and/or acetone to remove dust.
- Irradiation:
  - Wrap the **biotite** sample in aluminum foil.
  - Load the sample into a quartz or aluminum vial along with a neutron fluence monitor of known age (e.g., Fish Canyon Tuff sanidine).[\[12\]](#)
  - Irradiate the package in a nuclear reactor to produce  $^{39}\text{Ar}$  from  $^{39}\text{K}$  via the  $^{39}\text{K}(\text{n},\text{p})^{39}\text{Ar}$  reaction.[\[6\]](#)
- Mass Spectrometry (Step-Heating):
  - After a suitable cooling period, load the irradiated sample into the sample chamber of a high-vacuum gas extraction line connected to a noble gas mass spectrometer.
  - Heat the sample incrementally using a laser or a resistance furnace.[\[11\]](#)[\[12\]](#) A typical experiment may involve 10-20 steps, with temperatures gradually increasing from  $\sim 500^\circ\text{C}$  to  $>1300^\circ\text{C}$ .

- For each temperature step, purify the released gas using getters to remove active gases (e.g., CO<sub>2</sub>, H<sub>2</sub>O, hydrocarbons).
- Admit the purified argon into the mass spectrometer and measure the isotopic abundances of <sup>40</sup>Ar, <sup>39</sup>Ar, <sup>38</sup>Ar, <sup>37</sup>Ar, and <sup>36</sup>Ar.[\[3\]](#)
- Data Reduction and Age Calculation:
  - Correct the measured isotope ratios for system blanks, mass discrimination, radioactive decay of short-lived isotopes, and interfering nucleogenic reactions (e.g., from Ca and K).[\[12\]](#)[\[15\]](#)
  - Calculate an apparent age for each heating step using the corrected <sup>40</sup>Ar\*/<sup>39</sup>ArK ratio and the J-parameter determined from the co-irradiated standard.
  - Plot the apparent age of each step against the cumulative % <sup>39</sup>Ar released to create an age spectrum diagram.
  - Plot the data on an inverse isochron diagram (<sup>36</sup>Ar/<sup>40</sup>Ar vs. <sup>39</sup>Ar/<sup>40</sup>Ar) to assess the initial <sup>40</sup>Ar/<sup>36</sup>Ar ratio and calculate an isochron age.

## Visualizations

### Logical Workflow for Troubleshooting <sup>40</sup>Ar/<sup>39</sup>Ar Biotite Data



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A flowchart for diagnosing common issues in **biotite** 40Ar/39Ar dating.



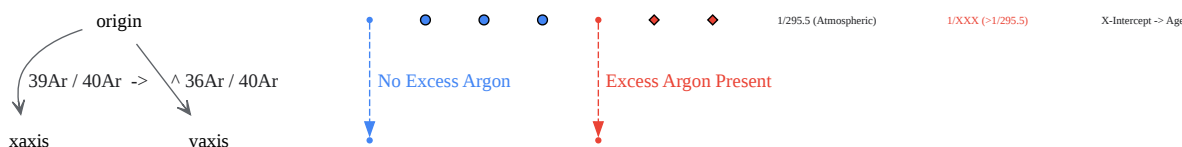
## Interpreting $^{40}\text{Ar}/^{39}\text{Ar}$ Age Spectra



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Idealized diagrams of common age spectra and their interpretations.

## Inverse Isochron Analysis for Excess Argon



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An inverse isochron plot showing ideal data with and without excess argon.

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